

Application Notes and Protocols for Solvatochromic Studies of Disperse Red 73

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 73

Cat. No.: B079764

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Red 73 (C.I. 11116) is a monoazo dye characterized by its sparingly soluble nature in water and its application in dyeing hydrophobic fibers.^[1] Its molecular structure, featuring electron-donating and electron-withdrawing groups, makes it an interesting candidate for solvatochromic studies. Solvatochromism is the phenomenon where the color of a substance changes with the polarity of the solvent. This property is invaluable for understanding solute-solvent interactions, which is crucial in various fields, including the development of sensors, probes for biological systems, and in understanding drug-delivery mechanisms.

This document provides a detailed protocol for conducting solvatochromic studies on **Disperse Red 73**, along with representative data and visualizations to aid in the interpretation of results.

Data Presentation

The solvatochromic behavior of **Disperse Red 73** is quantified by measuring its maximum absorption wavelength (λ_{max}) in a range of solvents with varying polarities. The following table summarizes hypothetical, yet representative, quantitative data for the solvatochromic shifts of **Disperse Red 73**.

Solvent	Dielectric Constant (ϵ)	Refractive Index (n)	λ_{max} (nm)
n-Hexane	1.88	1.375	485
Toluene	2.38	1.496	498
Chloroform	4.81	1.446	510
Acetone	20.7	1.359	525
Ethanol	24.5	1.361	530
Acetonitrile	37.5	1.344	538
Dimethyl Sulfoxide (DMSO)	46.7	1.479	545
Water	80.1	1.333	550

Note: The data presented in this table is hypothetical and for illustrative purposes to demonstrate the expected positive solvatochromism of **Disperse Red 73**, where the absorption maximum shifts to longer wavelengths (a bathochromic or red shift) as the solvent polarity increases.

Experimental Protocols

Objective:

To investigate the solvatochromic behavior of **Disperse Red 73** by measuring its UV-Visible absorption spectra in a series of organic solvents with varying polarities.

Materials:

- **Disperse Red 73** (powder)
- Spectroscopic grade solvents: n-Hexane, Toluene, Chloroform, Acetone, Ethanol, Acetonitrile, Dimethyl Sulfoxide (DMSO), and distilled or deionized Water.
- Volumetric flasks (10 mL and 100 mL)

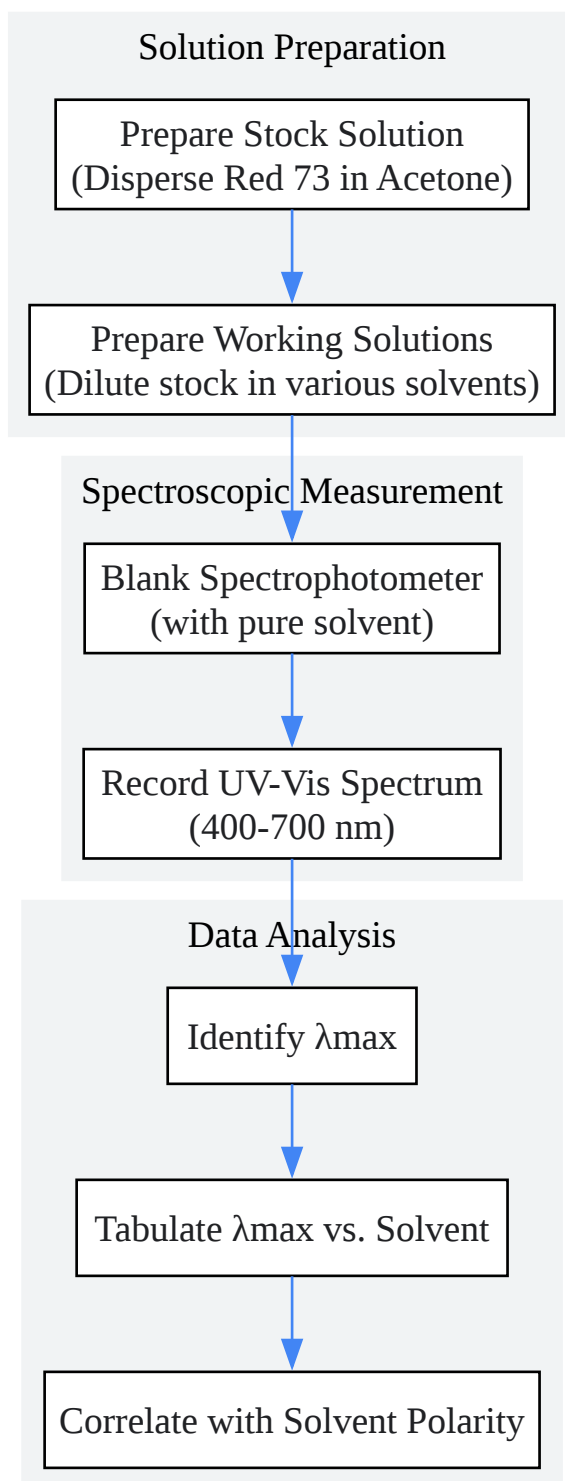
- Pipettes
- Quartz cuvettes (1 cm path length)
- UV-Visible spectrophotometer

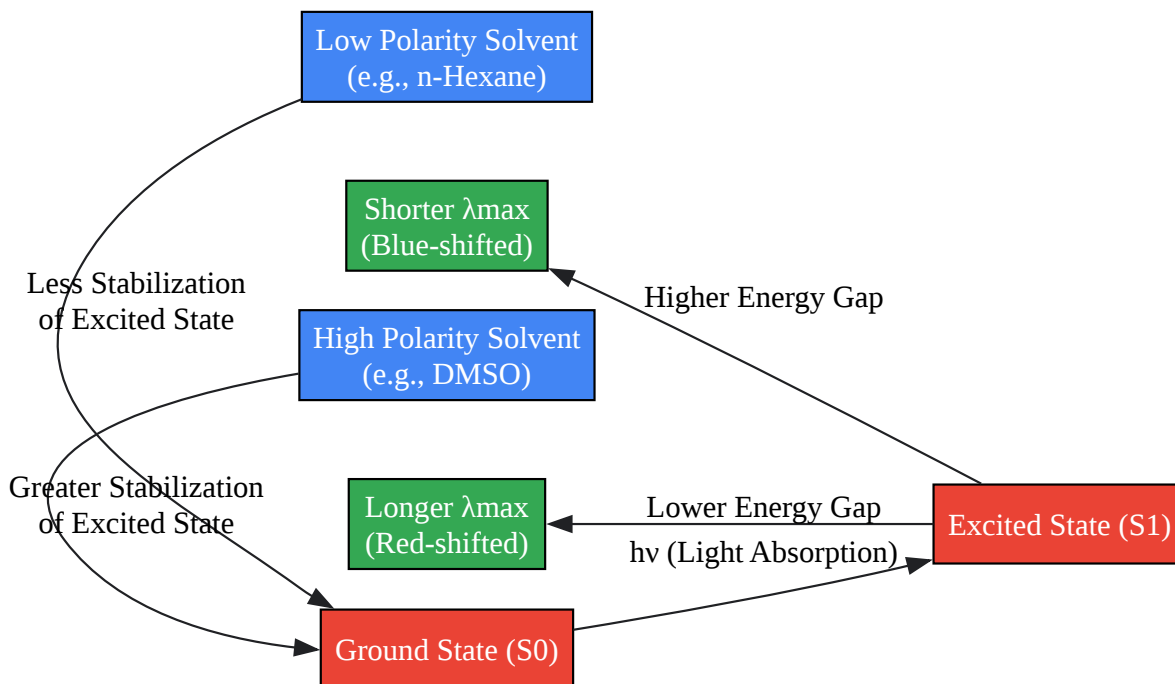
Procedure:

1. Preparation of Stock Solution: a. Accurately weigh a small amount (e.g., 1 mg) of **Disperse Red 73** powder. b. Dissolve the dye in a suitable solvent in which it is readily soluble (e.g., acetone or DMSO) in a 100 mL volumetric flask to prepare a stock solution of known concentration (e.g., 10 mg/L). c. Ensure the dye is completely dissolved by gentle swirling or sonication.
2. Preparation of Working Solutions: a. For each solvent to be tested, pipette a specific volume of the stock solution (e.g., 1 mL) into a 10 mL volumetric flask. b. Dilute to the mark with the respective spectroscopic grade solvent. This will result in a series of working solutions of the same concentration in different solvents.
3. Spectroscopic Measurement: a. Set the UV-Visible spectrophotometer to scan a wavelength range that covers the visible spectrum (e.g., 400 nm to 700 nm). b. Use the respective pure solvent as a blank to zero the spectrophotometer before each measurement. c. Fill a quartz cuvette with the working solution of **Disperse Red 73** in the first solvent. d. Place the cuvette in the spectrophotometer and record the absorption spectrum. e. Identify and record the wavelength of maximum absorbance (λ_{max}). f. Repeat steps c-e for each of the prepared working solutions in the different solvents.
4. Data Analysis: a. Tabulate the λ_{max} values obtained for each solvent. b. Correlate the observed λ_{max} with solvent polarity parameters such as the dielectric constant (ϵ) or the Kamlet-Taft parameters (α , β , π^*). c. A plot of λ_{max} versus a solvent polarity scale can be used to visualize the solvatochromic trend.

Visualizations

Experimental Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Solvatochromic Studies of Disperse Red 73]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b079764#solvatochromic-studies-using-disperse-red-73>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com